

Gas chromatography methods for Fenpropimorph-d3 analysis

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Fenpropimorph-d3

CAS No.: 1292815-71-4

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An Application Note for the Quantitative Analysis of Fenpropimorph using Gas Chromatography-Mass Spectrometry with a Deuterated Internal Standard

Introduction

Fenpropimorph is a systemic morpholine fungicide widely used in agriculture, particularly on cereals, to control diseases like powdery mildew and rusts.[1] Its mechanism of action involves the inhibition of sterol biosynthesis, a critical process for the integrity of fungal cell membranes. [2] Due to its widespread application, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for Fenpropimorph in various food and feed commodities. Consequently, the development of sensitive and reliable analytical methods for its detection and quantification is paramount for ensuring food safety and compliance with international trade standards.

This application note details a robust and validated method for the analysis of Fenpropimorph in complex matrices. The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation procedure, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS). To ensure the highest degree of accuracy and precision, the method incorporates **Fenpropimorph-d3**, a stable isotope-labeled internal standard. The use of a deuterated internal standard is the gold standard in quantitative mass spectrometry, as it effectively compensates for variations in sample extraction efficiency, matrix effects, and instrument response, thus enhancing the trustworthiness of the results.

Principle of the Method

The analytical workflow begins with the homogenization of the sample, which is then spiked with a known concentration of **Fenpropimorph-d3** internal standard. The extraction is performed using acetonitrile, facilitated by the addition of salting-out agents (magnesium sulfate and sodium chloride) to induce phase separation. Subsequent cleanup of the extract is achieved through dispersive solid-phase extraction (d-SPE), which utilizes a combination of primary secondary amine (PSA) to remove interfering matrix components like organic acids and sugars, and magnesium sulfate to remove residual water. The final, cleaned extract is then analyzed by GC-MS. The gas chromatograph separates Fenpropimorph from other components in the extract, and the mass spectrometer provides selective detection and quantification based on the characteristic mass-to-charge ratios of the target analyte and the internal standard.

Materials and Reagents

- Standards:
 - Fenpropimorph (PESTANAL®, analytical standard, CAS: 67564-91-4).
 - **Fenpropimorph-d3** (or other suitable deuterated analogue) as internal standard (IS).
- Solvents:
 - Acetonitrile (ACN), HPLC or pesticide residue grade.
 - Acetone, HPLC grade.
 - Hexane, HPLC grade.
 - Toluene, HPLC grade.
- Reagents and Consumables:
 - Anhydrous Magnesium Sulfate (MgSO₄).
 - Sodium Chloride (NaCl).

- Trisodium citrate dihydrate.
- Disodium citrate sesquihydrate.
- Primary Secondary Amine (PSA) sorbent.
- C18 sorbent.
- QuEChERS extraction tubes (50 mL).
- QuEChERS d-SPE cleanup tubes (15 mL).
- High-purity water (Milli-Q or equivalent).
- Syringe filters (0.22 μm , PTFE).
- GC vials with inserts.

Instrumentation

- Homogenizer: High-speed blender or equivalent.
- Centrifuge: Capable of reaching at least 5000 rpm and accommodating 50 mL and 15 mL tubes.
- Vortex Mixer.
- Analytical Balance.
- Gas Chromatograph-Mass Spectrometer (GC-MS): A system equipped with a split/splitless injector and a single quadrupole or triple quadrupole mass spectrometer is suitable.[3]

Experimental Protocols

Protocol 1: Preparation of Standard Solutions

Accurate preparation of standards is critical for reliable quantification. Fenpropimorph is typically an oil, so weighing should be done carefully.[2]

- Primary Stock Solutions (1000 µg/mL):
 - Accurately weigh approximately 10 mg of Fenpropimorph neat standard into a 10 mL volumetric flask.[3]
 - Record the exact weight and dissolve in toluene to the mark. This is Stock A.
 - Repeat the process for **Fenpropimorph-d3** to prepare the Internal Standard (IS) Stock B.
 - Store stock solutions at -20°C. They are typically stable for at least 6 months.[3]
- Intermediate Standard Solution (10 µg/mL):
 - Dilute 100 µL of Stock A to 10 mL with a suitable solvent like acetone or hexane.
- Internal Standard Spiking Solution (5 µg/mL):
 - Dilute 50 µL of IS Stock B to 10 mL with acetonitrile.
- Calibration Standards:
 - Prepare a series of matrix-matched calibration standards by spiking blank matrix extract with appropriate volumes of the intermediate standard solution.[4]
 - A typical calibration curve might include concentrations ranging from 5, 10, 50, 100, 250, and 500 µg/kg.
 - Evaporate the solvent from the spiked extracts and reconstitute in a defined volume (e.g., 1 mL) of acetone:hexane (1:1).[5] This ensures the final standards are in the same solvent as the prepared samples.

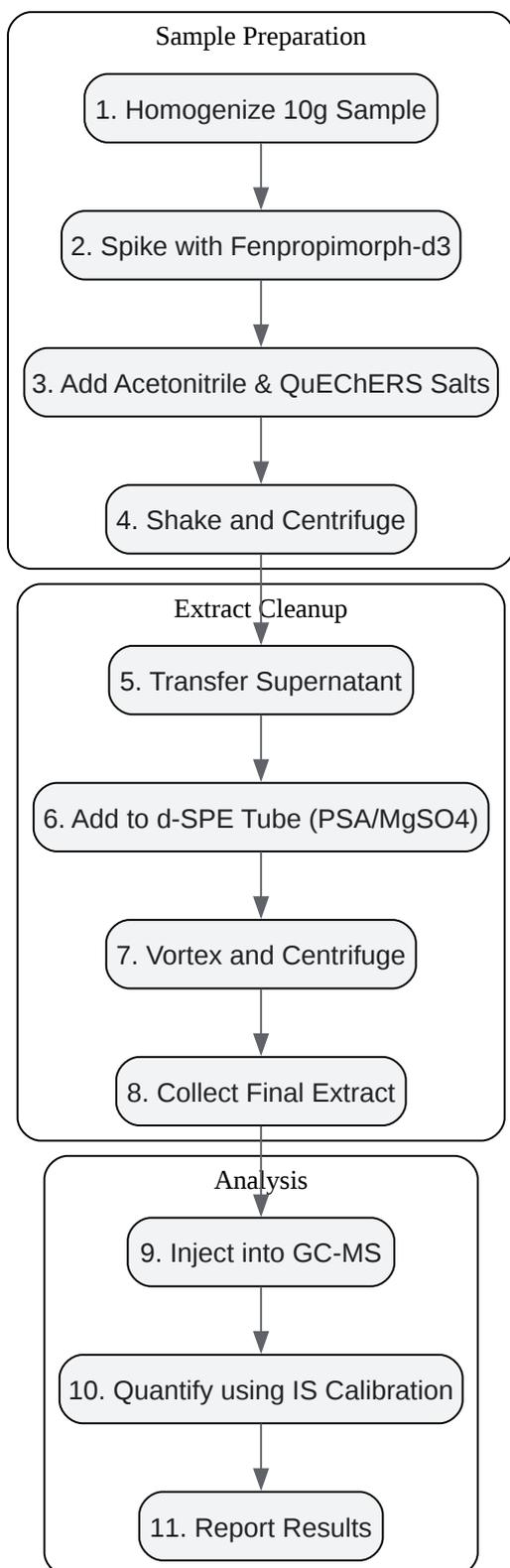
Protocol 2: Sample Preparation (QuEChERS Method)

This protocol is adapted from established QuEChERS procedures for pesticide residue analysis.[3]

- Homogenization:

- Weigh 10 g of a representative, homogenized sample into a 50 mL QuEChERS extraction tube. For dry samples like grains, add 10 mL of high-purity water and allow to rehydrate for 30 minutes.
- Extraction:
 - Add 100 µL of the 5 µg/mL Internal Standard Spiking Solution to the tube.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium citrate sesquihydrate).[3] The salts create an exothermic reaction and induce phase separation, driving the pesticides into the acetonitrile layer.
 - Immediately cap and shake vigorously for 1 minute.
 - Centrifuge at 5000 rpm for 5 minutes.
- Dispersive SPE Cleanup:
 - Transfer an aliquot (e.g., 6 mL) of the upper acetonitrile layer into a 15 mL d-SPE cleanup tube containing 900 mg MgSO₄ and 300 mg PSA. The PSA removes polar interferences, while MgSO₄ removes residual water.
 - Vortex for 1 minute.
 - Centrifuge at 5000 rpm for 5 minutes.
- Final Extract Preparation:
 - Transfer 1 mL of the final, cleaned supernatant into a GC vial for analysis.

Workflow Diagram



Analytical workflow for Fenpropimorph analysis.

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Caption: Analytical workflow for Fenpropimorph analysis.

GC-MS Instrumental Parameters

The following table outlines typical GC-MS parameters for the analysis of Fenpropimorph. These should be optimized for the specific instrument in use.

Parameter	Setting	Rationale
Gas Chromatograph		
GC System	Agilent, Thermo Scientific, or equivalent	Provides reliable and reproducible chromatographic separation.
Column	DB-5MS (30 m x 0.25 mm, 0.25 µm) or equivalent[4]	A low-polarity column offering excellent separation for a wide range of pesticides.
Carrier Gas	Helium, constant flow at 1.2 mL/min[4]	Inert carrier gas providing good chromatographic efficiency.
Injector	Splitless mode, 280°C[4]	Ensures efficient transfer of the analytes onto the column, which is critical for trace-level analysis.
Injection Volume	1-2 µL	Standard volume for GC analysis.
Oven Program	Initial 60°C (hold 3 min), ramp 20°C/min to 180°C (hold 3 min), ramp 15°C/min to 260°C (hold 3 min), ramp 10°C/min to 300°C (hold 6 min)[4]	A multi-step temperature gradient is essential to separate the target analyte from matrix components and ensure a sharp peak shape.
Mass Spectrometer		
MS System	Single or Triple Quadrupole	Provides the necessary selectivity and sensitivity for detection.
Ionization Mode	Electron Impact (EI), 70 eV	Standard, robust ionization technique that produces repeatable fragmentation patterns for compound identification.

Ion Source Temperature	230°C	Optimized to ensure efficient ionization while minimizing thermal degradation of the analyte.
Transfer Line Temp.	300°C	Prevents condensation of the analyte as it transfers from the GC to the MS.
Acquisition Mode	Selected Ion Monitoring (SIM)	Increases sensitivity and selectivity by monitoring only specific ions for the analyte and internal standard, reducing chemical noise.
Selected Ions (m/z)		
Fenpropimorph	Quantifier: e.g., 114, Qualifiers: e.g., 188, 303	These ions are characteristic fragments of Fenpropimorph upon EI ionization. The most abundant, stable ion is typically chosen for quantification. Ion ratios are used for confirmation.
Fenpropimorph-d3	Quantifier: e.g., 117 (or M+3 of quantifier ion)	The mass shift due to deuterium labeling allows for clear differentiation from the native compound.

Note: Specific ions should be confirmed by analyzing a pure standard.

Data Analysis and Quality Control

- Quantification: The concentration of Fenpropimorph is determined using an internal standard calibration curve. The curve is generated by plotting the ratio of the peak area of the Fenpropimorph quantifier ion to the peak area of the **Fenpropimorph-d3** quantifier ion against the concentration of the calibration standards.

- Method Validation: To ensure the method is trustworthy, it should be validated according to established guidelines (e.g., SANTE/11813/2017).[6] Key validation parameters include:
 - Linearity: The calibration curve should have a coefficient of determination (R^2) ≥ 0.99 . [7]
 - Accuracy (Recovery): Mean recoveries should be within the 70-120% range. [7][8]
 - Precision (Repeatability): The relative standard deviation (RSD) should be $\leq 20\%$. [8]
 - Limit of Quantification (LOQ): The lowest concentration at which the analyte can be reliably quantified with acceptable accuracy and precision, often set at 0.01 mg/kg for many pesticides.

Conclusion

The described GC-MS method, incorporating a stable isotope-labeled internal standard and a QuEChERS sample preparation protocol, provides a highly reliable, sensitive, and robust system for the quantitative analysis of Fenpropimorph residues. The detailed explanation of each step, from standard preparation to data analysis, offers researchers and drug development professionals a comprehensive guide to implementing this methodology. The use of **Fenpropimorph-d3** is critical for mitigating matrix effects and other sources of analytical error, ensuring the generation of authoritative and trustworthy data essential for food safety and regulatory compliance.

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- To cite this document: BenchChem. [Gas chromatography methods for Fenpropimorph-d3 analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b588220#gas-chromatography-methods-for-fenpropimorph-d3-analysis\]](https://www.benchchem.com/product/b588220#gas-chromatography-methods-for-fenpropimorph-d3-analysis)

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